

Essential Safety and Operational Guidance for Handling Methyl Petroselaidate

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Compound of Interest

Compound Name: Methyl petroselaidate

Cat. No.: B8004386

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For researchers, scientists, and drug development professionals, ensuring safe and efficient laboratory operations is paramount. This document provides immediate, essential safety and logistical information for handling **Methyl petroselaidate**, including detailed personal protective equipment (PPE) protocols, operational plans, and disposal guidelines.

Hazard Identification and Classification

Methyl petroselaidate, also known as Methyl trans-6-Octadecenoate, is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.^[1] However, as with all laboratory chemicals, it should be handled with care, recognizing that it may have unknown hazards.^[1] It is a colorless to almost colorless clear liquid at 20°C.^[2]

Physical and Chemical Properties

Property	Value
Chemical Formula	C19H36O2 ^[1]
Molecular Weight	296.50 g/mol ^[2]
Melting Point	19 °C ^[2]
Boiling Point	165 °C / 3 mmHg ^[2]
Flash Point	92 °C ^[2]
Specific Gravity (20/20)	1.45 ^[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure and ensuring personal safety. The following table outlines the recommended PPE for handling **Methyl petroselaidate**.

Protection Type	Recommended Equipment	Justification & Notes
Eye/Face Protection	Safety glasses or chemical safety goggles.[1][3] A face shield may be necessary if there is a splash hazard.[1]	To prevent eye contact from splashes or aerosols.
Skin Protection	Hand Protection: Protective gloves (e.g., nitrile).[1][4] Body Protection: Laboratory coat.[1][4] Protective boots may be required depending on the situation.[1]	Gloves provide a barrier against skin contact and contamination. A lab coat protects skin and personal clothing from accidental spills.
Respiratory Protection	Generally not required under normal handling conditions with adequate ventilation. A vapor respirator may be used if ventilation is inadequate or if aerosols are generated.[1][3][4]	To be used in a well-ventilated area.[1]

Operational Plan for Safe Handling

A systematic approach to handling **Methyl petroselaidate** is essential for maintaining a safe laboratory environment.

1. Preparation:

- Ensure the work area is clean, uncluttered, and in a well-ventilated location, such as a chemical fume hood.[1][4]
- Verify that a safety shower and eyewash station are readily accessible.[1][4]

- Confirm that all necessary PPE is available and in good condition.[4]
- Review the experimental protocol and be familiar with the quantities of the substance to be used.[4]
- Keep away from flames, hot surfaces, and sources of ignition.[1]
- Use spark-proof tools and explosion-proof equipment.[1]

2. Handling:

- Avoid direct contact with skin, eyes, and clothing.[1][3]
- Use appropriate tools and equipment to handle the substance, minimizing the risk of spills.[4]
- Keep containers tightly closed when not in use.[3][4]
- Take measures to prevent the buildup of electrostatic charge.[1]
- Wash hands and face thoroughly after handling.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[3][4]
- Keep containers tightly closed.[3]
- Store under an inert gas as it is air and heat sensitive.[2]
- Recommended storage temperature is frozen ($<0^{\circ}\text{C}$).[2]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Get medical advice/attention if you feel unwell.[1]
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation or rash occurs, get medical advice/attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
Ingestion	Rinse mouth. Get medical advice/attention if you feel unwell.[1]

Spill Management and Disposal Plan

In the event of a spill, prompt and appropriate action is necessary to mitigate any potential hazards.

Spill Cleanup:

- Ensure adequate ventilation.[3]
- Wear appropriate PPE as outlined above.[3]
- Absorb the spill with a suitable absorbent material (e.g., rag, dry sand, earth, sawdust).[1]
- For large spills, contain the spill by bunding.[1]
- Collect the absorbed material and place it into a suitable, labeled container for disposal.[3]
- Use spark-proof tools during cleanup.[1]

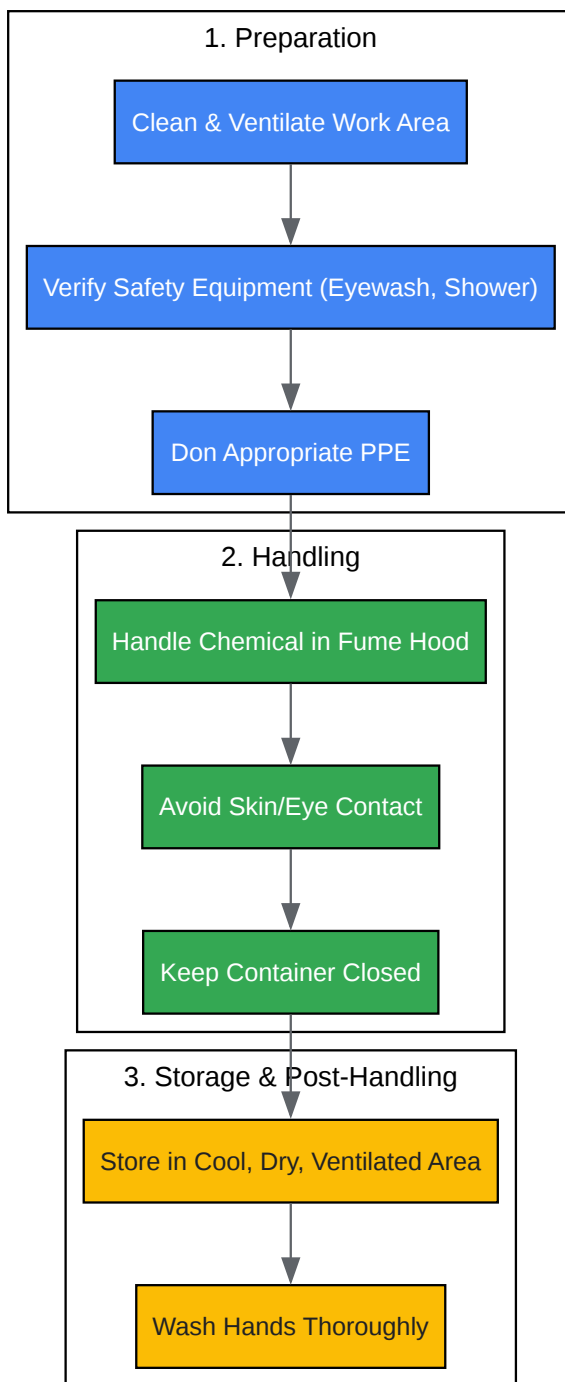
Disposal:

- Disposal of **Methyl petroselaidate** and its containers must be in accordance with local, state, and federal regulations.[\[1\]](#)
- It may be possible to burn the substance in a chemical incinerator equipped with an afterburner and scrubber system.[\[1\]](#)
- Consult your local regional authorities or your institution's Environmental Health and Safety (EHS) department for specific guidance.[\[1\]](#)[\[5\]](#)

Visual Workflow Guides

To further clarify the handling and disposal procedures, the following diagrams illustrate the recommended workflows.

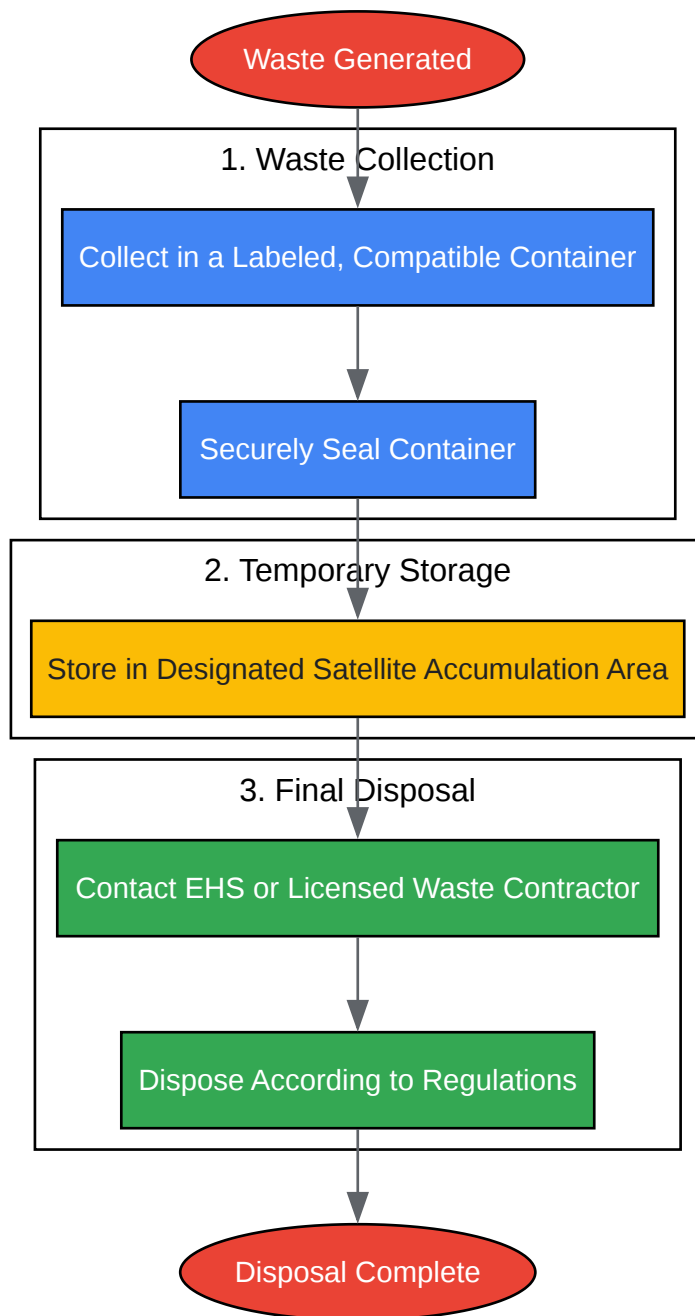
Handling Workflow for Methyl Petroselaidate



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Caption: Workflow for handling **Methyl Petroselaidate**.

Disposal Workflow for Methyl Petroselaidate Waste

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